

In Vivo Efficacy of 1,4-Diazepane Compounds: A Comparative Guide

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Compound of Interest

Compound Name: 1-(3-Fluorobenzyl)-4-methyl-1,4-diazepane

CAS No.: 414881-16-6

Cat. No.: B2757381

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The 1,4-diazepane scaffold is a privileged heterocyclic motif in medicinal chemistry, forming the core of a diverse range of biologically active compounds. These seven-membered rings with two nitrogen atoms at the 1 and 4 positions offer a flexible and versatile template for designing molecules that can interact with various biological targets. This guide provides a comparative overview of the in vivo efficacy of several 1,4-diazepane and related 1,4-benzodiazepine derivatives across key therapeutic areas, including oncology, neurodegenerative diseases, and thrombosis. By synthesizing data from multiple preclinical studies, we aim to offer researchers and drug development professionals a clear perspective on the therapeutic potential of this chemical class.

Anticancer Activity: Targeting Tumor Growth In Vivo

Several 1,4-diazepane and 1,4-benzodiazepine derivatives have demonstrated significant anticancer activity in preclinical models. A notable example is the 1,4-benzodiazepine-2,5-dione derivative, compound 52b, which has shown potent antitumor effects.[1]

Comparative In Vivo Efficacy of Anticancer 1,4-Diazepane Derivatives

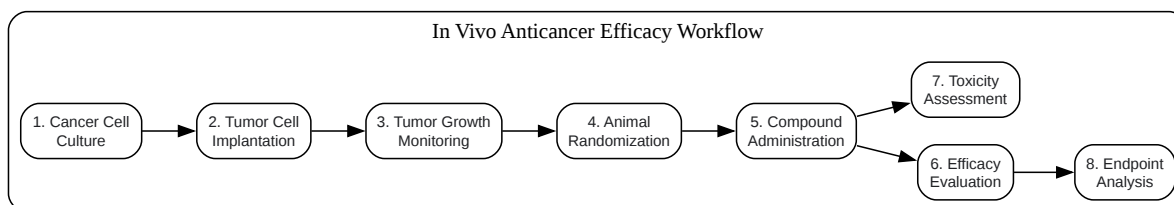
Compound	Cancer Model	Animal Model	Dosage and Administration	Key Efficacy Endpoints	Reference
52b	Human non-small-cell lung cancer (NCI-H522)	Xenograft mouse model	Not specified	Significant prevention of tumor growth	[1]
B1-4 Compounds	Breast cancer (MCF-7)	Not specified in abstract	Not specified in abstract	Significant in vitro anticancer activity, CDK-2 inhibition	[2]
Compounds 7c, 7e, and 7f	Hepatocellular carcinoma (HepG-2), Breast adenocarcinoma (MCF-7), Colon carcinoma (HCT-116)	Not specified in abstract	Not specified in abstract	Potent in vitro antitumor activity (IC50: 4.4-13 µg/mL)	[3]

Experimental Protocol: Xenograft Mouse Model for Anticancer Efficacy

The in vivo anticancer efficacy of compounds like 52b is typically evaluated using a xenograft mouse model. This protocol provides a general framework for such studies.

- Cell Culture: Human cancer cell lines (e.g., NCI-H522, MCF-7) are cultured in appropriate media until they reach the desired confluence.

- **Animal Model:** Immunocompromised mice (e.g., nude mice) are used to prevent rejection of the human tumor cells.
- **Tumor Implantation:** A specific number of cancer cells are injected subcutaneously into the flank of each mouse.
- **Tumor Growth Monitoring:** Tumors are allowed to grow to a palpable size, and their dimensions are measured regularly with calipers.
- **Compound Administration:** Once tumors reach a predetermined size, mice are randomized into control and treatment groups. The test compound (e.g., 52b) is administered via a specific route (e.g., intraperitoneally, orally) at a defined dose and schedule.
- **Efficacy Evaluation:** Tumor growth is monitored throughout the treatment period. The primary endpoint is often the inhibition of tumor growth in the treated group compared to the control group.
- **Toxicity Assessment:** Animal body weight and general health are monitored to assess any potential toxic effects of the compound.
- **Endpoint Analysis:** At the end of the study, tumors are excised and weighed. Further analysis, such as histology or biomarker assessment, may be performed.



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Caption: General workflow for evaluating the in vivo anticancer efficacy of 1,4-diazepane compounds.

Neuroprotective Effects: A Hope for Neurodegenerative Diseases

The 1,4-diazepane scaffold has been explored for its potential in treating neurodegenerative disorders like Alzheimer's disease. The primary strategy involves the inhibition of amyloid-beta ($A\beta$) aggregation, a key pathological hallmark of the disease.[\[4\]](#)

Comparative In Vivo Efficacy of Neuroprotective 1,4-Diazepane Derivatives

While the provided search results focus more on the in vitro and mechanistic aspects of neuroprotection, they lay the groundwork for future in vivo studies. A study on a novel acetylcholinesterase inhibitor, XJP-1, in a *Drosophila* model of Alzheimer's disease provides a relevant in vivo comparison.[\[5\]](#)

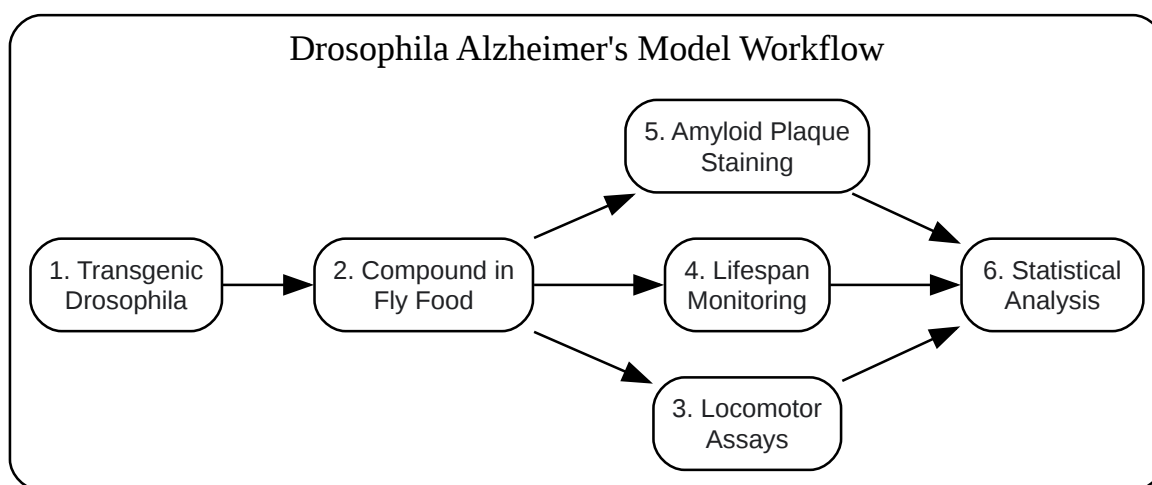
Compound/ Strategy	Disease Model	Animal Model	Dosage and Administration	Key Efficacy Endpoints	Reference
1,4-Diazepane Derivatives	Amyloid-beta aggregation	In vitro models	N/A	Inhibition of A β 42 and A β 40 aggregation, neuroprotection in cell culture	[4] [6]
XJP-1	Alzheimer's Disease	Transgenic Drosophila melanogaster	40 μ M in food	Improved locomotor function, reduced amyloid plaques	[5]
Sigma-1 Receptor Ligands	Neurodegenerative diseases	Preclinical models	Not specified	Neuroprotective and anti-amnesic properties	[7]

Experimental Protocol: Drosophila Model of Alzheimer's Disease

The Drosophila melanogaster model offers a powerful platform for in vivo screening of compounds targeting neurodegeneration.

- **Fly Stocks:** A transgenic Drosophila line expressing human amyloid-beta peptides (A β 42) is used.
- **Drug Administration:** The test compound (e.g., XJP-1) is mixed into the fly food at a specific concentration.
- **Behavioral Assays:** Locomotor function is assessed using climbing assays at different time points.

- **Lifespan Analysis:** The lifespan of the flies is monitored to assess the overall health benefits of the compound.
- **Immunohistochemistry:** At the end of the study, fly brains are dissected and stained for amyloid plaques to quantify the extent of A β deposition.
- **Data Analysis:** The effects of the compound on behavior, lifespan, and plaque load are statistically compared to a control group.



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Caption: Workflow for in vivo efficacy testing in a Drosophila model of Alzheimer's disease.

Antithrombotic Activity: Targeting Blood Coagulation

1,4-diazepane derivatives have also been investigated as inhibitors of Factor Xa (fXa), a critical enzyme in the blood coagulation cascade. Inhibition of fXa is a validated strategy for the prevention and treatment of thrombosis.

In Vivo Efficacy of a 1,4-Diazepane-based Factor Xa Inhibitor

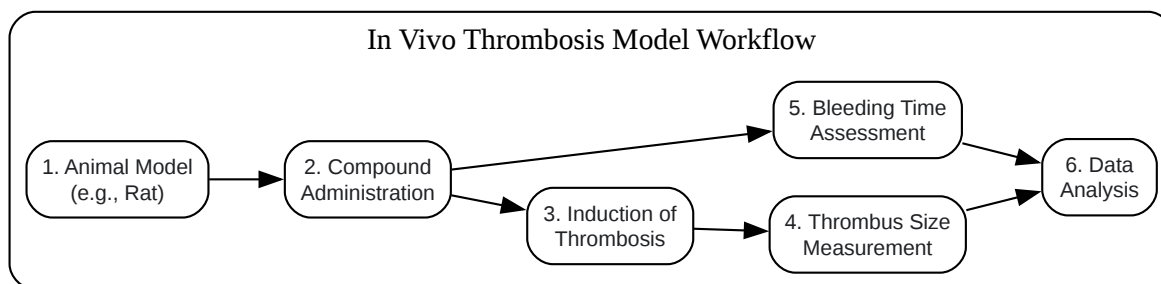
A specific derivative, YM-96765 (compound 13 in the study), has demonstrated potent antithrombotic activity in vivo.[8]

Compound	Target	Animal Model	Dosage and Administration	Key Efficacy Endpoints	Reference
YM-96765	Factor Xa	Not specified in abstract	Not specified in abstract	Effective antithrombotic activity without prolonging bleeding time	[8]

Experimental Protocol: In Vivo Models of Thrombosis

The in vivo antithrombotic efficacy of fXa inhibitors is assessed using various animal models of thrombosis.

- **Animal Model:** Rodents (rats or mice) are commonly used.
- **Thrombosis Induction:** A thrombus (blood clot) is induced in a specific blood vessel (e.g., carotid artery, vena cava) using methods like ferric chloride application or mechanical injury.
- **Compound Administration:** The test compound is administered before the induction of thrombosis, typically via intravenous or oral routes.
- **Efficacy Measurement:** The size and weight of the formed thrombus are measured and compared between the treated and control groups.
- **Safety Assessment:** Bleeding time is a critical safety endpoint and is measured to assess the risk of hemorrhage associated with the anticoagulant.



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Caption: General workflow for evaluating the in vivo antithrombotic efficacy of 1,4-diazepane compounds.

Conclusion

The 1,4-diazepane scaffold continues to be a fruitful starting point for the development of novel therapeutics. The in vivo data presented in this guide highlight the potential of these compounds in diverse and challenging therapeutic areas. While direct comparative studies are often lacking, by synthesizing the available preclinical data, we can begin to discern structure-activity relationships and identify the most promising candidates for further development. The experimental protocols and workflows provided herein offer a standardized framework for the continued in vivo evaluation of this important class of molecules.

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